

Best practices for long-term storage of JMT101

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Compound of Interest

Compound Name: Jtk-101

Cat. No.: B1673104

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Technical Support Center: JMT101

This technical support center provides guidance on the best practices for the long-term storage, handling, and troubleshooting of JMT101 (becotarug), an anti-EGFR IgG1 monoclonal antibody.

Disclaimer: The following guidelines are based on general best practices for recombinant antibodies. Researchers should always consult the official product-specific Technical Data Sheet (TDS) and Certificate of Analysis (CofA) provided by the manufacturer for definitive storage and handling instructions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of JMT101?

A1: For long-term storage, monoclonal antibodies like JMT101 are typically stored at $\leq -20^{\circ}\text{C}$, with -80°C being preferable for maximum stability.^[1] For short-term storage (a few days to weeks), $2-8^{\circ}\text{C}$ is generally acceptable.^[1] Lyophilized (freeze-dried) antibody can often be stored at room temperature, protected from moisture and light, offering excellent stability.^[1] Always verify with the product's specific datasheet.^{[2][3]}

Q2: I need to use my JMT101 vial multiple times. What is the best way to do this?

A2: To avoid degradation from repeated freeze-thaw cycles, it is critical to aliquot the antibody into single-use volumes upon initial thawing.^{[1][2][3]} This practice minimizes protein stress, unfolding, and aggregation that can occur each time the sample is frozen and thawed.^[1]

Q3: Is JMT101 sensitive to light?

A3: Yes, many antibodies are light-sensitive. Exposure to UV or even ambient laboratory light can lead to the oxidation of critical amino acid residues, potentially compromising the antibody's activity.^[1] It is recommended to store JMT101 in its original protective packaging or use amber vials to shield it from light.^[1]

Q4: What should I do upon receiving a shipment of JMT101?

A4: Upon receipt, immediately inspect the packaging for any signs of damage. If the product was shipped cold, verify that the cold chain was maintained (e.g., ice packs are still frozen). Centrifuge the vial briefly to collect all the material at the bottom.^[2] Then, promptly move the product to the storage temperature indicated on its datasheet.^[2] Before opening, record the date of receipt on the vial.^[4]

Q5: The JMT101 solution appears cloudy or has visible precipitates. Can I still use it?

A5: Cloudiness or precipitation can be a sign of antibody aggregation or microbial contamination, which may affect its performance. Do not use the antibody. Refer to the Troubleshooting Guide below for potential causes and solutions.

Storage Conditions Summary

The following table summarizes general storage recommendations for monoclonal antibodies like JMT101.

Condition	Form	Temperature	Duration	Key Considerations
Long-Term	Liquid	-20°C or -80°C	Months to Years	Aliquot into single-use volumes to avoid freeze-thaw cycles. [1] [2]
Short-Term	Liquid	2°C to 8°C	Days to Weeks	Avoid microbial contamination. Check datasheet for preservatives (e.g., sodium azide). [1]
Long-Term	Lyophilized	Room Temp / 4°C	Years	Store in a desiccator, protected from moisture and light. [1]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Loss of Activity / Reduced Efficacy	1. Improper storage temperature. 2. Multiple freeze-thaw cycles. 3. Extended storage at 4°C. 4. Exposure to light.	1. Verify freezer/refrigerator temperatures with a calibrated thermometer. 2. Discard the current vial and use a fresh, single-use aliquot from a properly stored stock. 3. Review handling procedures to ensure aliquoting is performed correctly. 4. Ensure vials are stored in light-protective containers. [1]
Visible Precipitates or Aggregation	1. Freeze-thaw damage. 2. Incorrect buffer pH or formulation. 3. Microbial contamination. 4. High concentration.	1. Centrifuge the vial at a low speed (e.g., 10,000 x g for 10 minutes) to pellet aggregates. Carefully collect the supernatant and test its activity in a non-critical experiment. 2. Do not vortex the antibody solution. Mix gently by pipetting or inverting the tube. 3. If contamination is suspected, discard the vial to prevent compromising experiments and other reagents.

Inconsistent Experimental Results	1. Variability from freeze-thaw cycles. 2. Degradation of the stock over time. 3. Inaccurate pipetting from a viscous (glycerol-containing) solution.	1. Use a fresh, single-use aliquot for each experiment to ensure consistency. 2. Qualify a new lot of the antibody alongside the old one to check for performance shifts. 3. Use calibrated positive displacement pipettes or reverse pipetting techniques for viscous solutions.
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Experimental Protocols & Workflows

Protocol: Aliquoting JMT101 for Long-Term Storage

This protocol outlines the best practice for preparing single-use aliquots to preserve the stability and functionality of JMT101.

Materials:

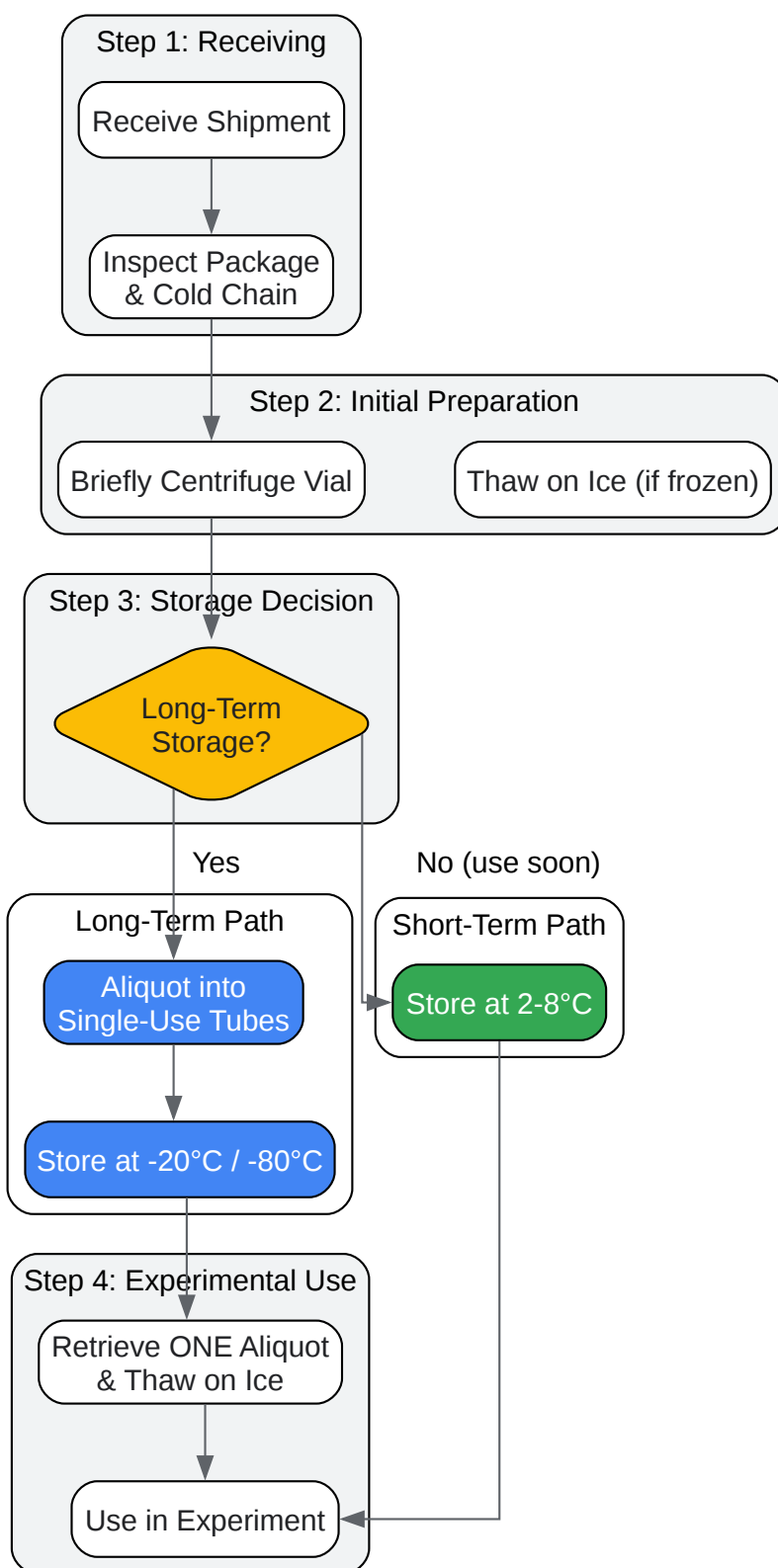
- JMT101 stock vial
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Ice bucket
- Tube labels and a permanent marker

Methodology:

- Preparation: Prepare a clean workspace. Label the required number of microcentrifuge tubes with the antibody name (JMT101), concentration, and date. Place them on ice.
- Thawing: Retrieve the main stock vial of JMT101 from the freezer and thaw it quickly on ice. Avoid thawing at room temperature or in a warm water bath.

- Centrifugation: Once thawed, briefly centrifuge the vial (e.g., 20-30 seconds at 1,000 x g) to collect the entire solution at the bottom of the tube.[\[2\]](#)
- Dispensing: Carefully open the main vial in a sterile environment. Using a calibrated pipette, dispense the desired volume into each pre-chilled, labeled microcentrifuge tube.
- Storage: Tightly cap the aliquots and immediately place them in a freezer set to -20°C or, preferably, -80°C for long-term storage.
- Documentation: Update your lab inventory to log the creation, location, and number of aliquots. Discard the original stock tube if only a minimal, unusable volume remains.

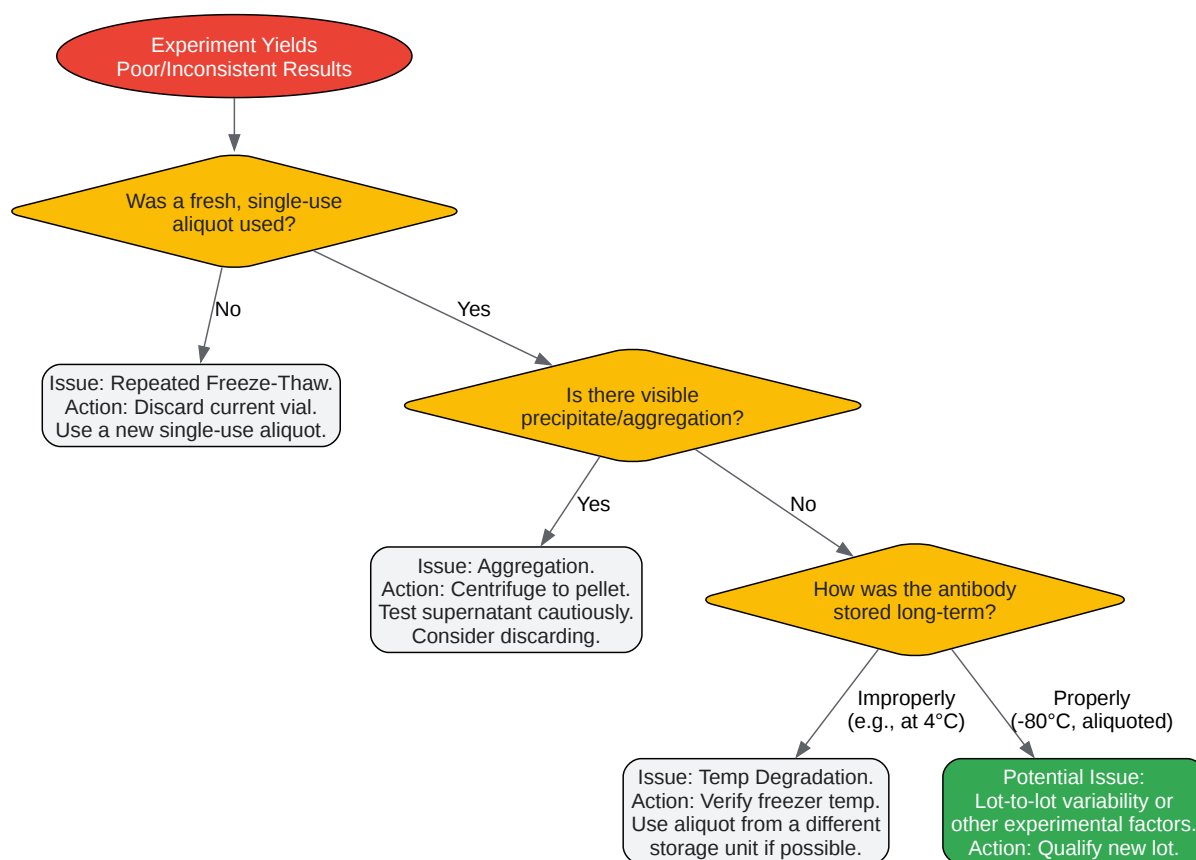
Visual Workflow for JMT101 Handling and Storage



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Caption: Workflow for receiving and storing JMT101 to ensure long-term stability.

Troubleshooting Logic Diagram



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Caption: A logical diagram for troubleshooting poor results when using JMT101.

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